

2-Ethyl-2-methyl-chroman-4-one CAS number and physical constants

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Compound of Interest

Compound Name: **2-Ethyl-2-methyl-chroman-4-one**

Cat. No.: **B1338401**

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An In-depth Technical Guide to 2-Ethyl-2-methyl-chroman-4-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available physicochemical data for the compound **2-Ethyl-2-methyl-chroman-4-one**. The information is intended to support research, development, and quality control activities.

Core Compound Identity

CAS Number: 73509-12-3[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

This unique numerical identifier is assigned by the Chemical Abstracts Service (CAS) to ensure unambiguous identification of the chemical substance.

Physicochemical Properties

A summary of the key physical constants for **2-Ethyl-2-methyl-chroman-4-one** is presented below. These values are essential for understanding the compound's behavior in various experimental and processing conditions.

Physical Constant	Value	Units	Notes
Molecular Formula	C12H14O2		
Molecular Weight	190.24	g/mol	
Boiling Point	289.642	°C	at 760 mmHg[1]
Density	1.058	g/cm ³	[1]
Flash Point	123.825	°C	[1]
Vapor Pressure	0.002	mmHg	at 25°C[1]
Refractive Index	1.514		[1]
Melting Point	N/A		Not available in the searched literature.
Solubility	N/A		Not available in the searched literature.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-Ethyl-2-methyl-chroman-4-one** are not readily available in the public domain based on the conducted search. Researchers may need to develop or adapt methods based on the synthesis of analogous chroman-4-one derivatives. A generalized workflow for a potential synthetic and analytical process is outlined below.

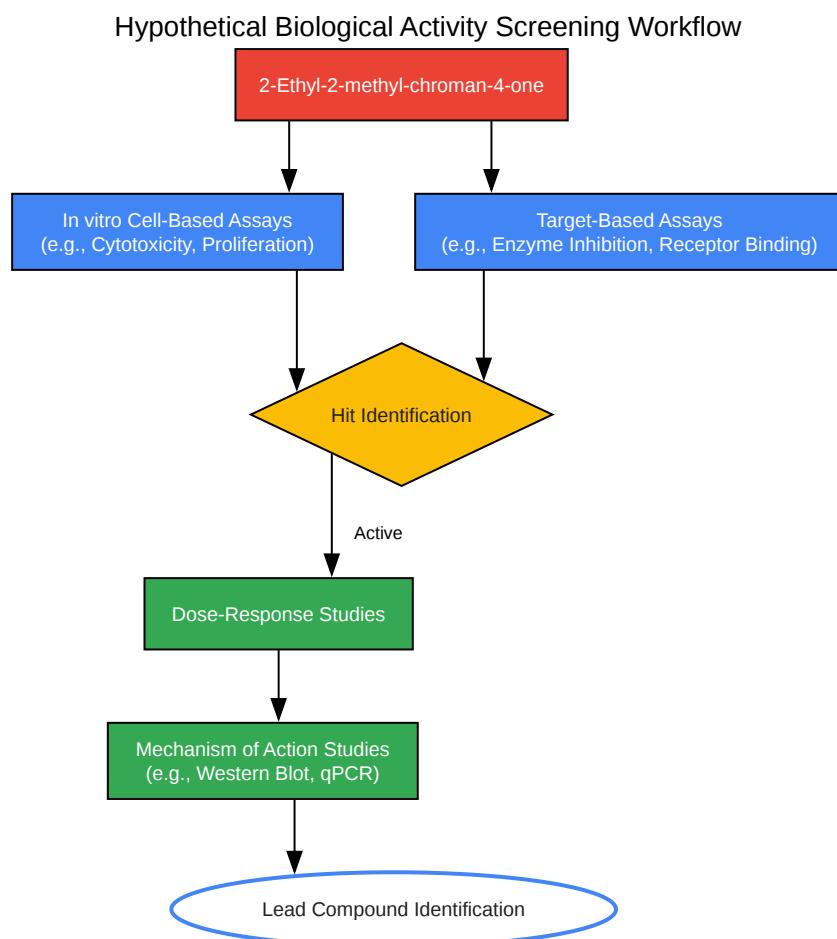


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Caption: A potential workflow for the synthesis and analysis of **2-Ethyl-2-methyl-chroman-4-one**.

Biological Activity and Signaling Pathways

Information regarding the specific biological activities or associated signaling pathways for **2-Ethyl-2-methyl-chroman-4-one** was not identified in the conducted search. Research into the biological effects of this compound would be a novel area of investigation. A conceptual diagram illustrating a hypothetical screening process for determining biological activity is provided.



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Caption: A conceptual workflow for screening the biological activity of **2-Ethyl-2-methyl-chroman-4-one**.

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References

- 1. lookchem.com [lookchem.com]
- 2. 73509-12-3 CAS MSDS (2-ETHYL-2-METHYL-CHROMAN-4-ONE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. Page loading... [wap.guidechem.com]
- 4. alchempharmtech.com [alchempharmtech.com]
- 5. 2-Ethyl-2-methyl-chroman-4-one | CymitQuimica [cymitquimica.com]
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